

Technical Support Center: Method Robustness Testing for Axitinib Impurity Analysis

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Compound of Interest

Compound Name: Axitinib Impurity d

Cat. No.: B15815446

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Welcome to the technical support center for Axitinib impurity analysis. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in performing robust and reliable analyses.

Frequently Asked Questions (FAQs)

Q1: We are observing significant peak tailing for Axitinib and one of its impurities after slightly decreasing the mobile phase pH during robustness testing. What is the likely cause and how can we mitigate this?

A1: Peak tailing for basic compounds like Axitinib and its related impurities can occur at lower pH due to secondary interactions with free silanol groups on the silica-based column packing material. At a lower pH, the basic functional groups of the analytes are more likely to be protonated (positively charged), leading to stronger interactions with the negatively charged silanol groups, resulting in tailing.

Troubleshooting Steps:

- **pH Adjustment:** While the robustness test requires pH variation, ensure the modified pH does not fall into a range where the analytes are fully protonated and interacting strongly

with the stationary phase. A slight increase in pH, while still within the robustness test range, may improve peak shape.

- **Use of Additives:** Incorporate a small amount of a competing base, such as triethylamine (TEA), into the mobile phase. TEA can mask the active silanol sites, reducing the peak tailing of basic analytes.
- **Column Selection:** Consider using a column with end-capping or a hybrid particle technology that minimizes the presence of free silanol groups.

Q2: During robustness testing, an increase in column temperature from 30°C to 35°C resulted in a loss of resolution between two critical impurity peaks. How can we address this?

A2: Temperature can have a significant impact on the selectivity and resolution of chromatographic separations. An increase in temperature generally decreases the viscosity of the mobile phase, leading to higher diffusion rates and often sharper peaks. However, it can also alter the selectivity between closely eluting compounds, sometimes for the worse.

Troubleshooting Steps:

- **Optimize Gradient Slope:** If using a gradient method, a slight adjustment to the gradient slope can help restore the lost resolution at the higher temperature. A shallower gradient may be necessary to improve the separation of the critical pair.
- **Mobile Phase Composition:** A small change in the organic modifier percentage in the mobile phase can also help regain resolution.
- **Flow Rate Adjustment:** Decreasing the flow rate slightly at the higher temperature can increase the interaction time with the stationary phase and potentially improve resolution.

Q3: We've noticed a shift in the retention time of our main Axitinib peak beyond the system suitability limits when we changed the mobile phase composition by $\pm 2\%$ for our robustness study. What should we do?

A3: Retention time shifts are expected when altering the mobile phase composition, as this directly impacts the elution strength. The key is to ensure these shifts are predictable and do not compromise the overall separation.

Troubleshooting Steps:

- **System Equilibration:** Ensure the column is thoroughly equilibrated with the new mobile phase composition before injecting the sample. Insufficient equilibration is a common cause of retention time drift.
- **Mobile Phase Preparation:** Double-check the preparation of the mobile phase to ensure the intended $\pm 2\%$ variation was accurately made.
- **Data Analysis:** While the retention time may have shifted, evaluate other critical parameters such as resolution and peak shape. If the separation is still acceptable, the method may still be considered robust, and the new retention time can be documented as the expected value under those conditions.

Troubleshooting Guide

This section provides a systematic approach to troubleshooting common issues encountered during the robustness testing of Axitinib impurity analysis.

Issue: Poor Peak Shape (Tailing, Fronting, or Broadening)

```
// Path for all peaks affected all_peaks [label="Yes"]; system_issue [label="Potential System Issue", shape=diamond, fillcolor="#FBBC05", fontcolor="#202124"]; check_fittings [label="Check for loose fittings and leaks"]; check_column [label="Inspect column for voids or contamination"];
```

```
// Path for specific peaks affected specific_peaks [label="No"]; analyte_issue [label="Analyte-Specific Issue", shape=diamond, fillcolor="#FBBC05", fontcolor="#202124"]; check_ph [label="Is mobile phase pH appropriate for analyte pKa?"]; check_overload [label="Is sample concentration too high (overload)?"]; check_secondary_interactions [label="Consider secondary interactions with stationary phase"];
```

```
// Solutions solution_system [label="Tighten fittings, replace column if necessary", shape=box, fillcolor="#34A853", fontcolor="#FFFFFF"]; solution_analyte [label="Adjust pH, reduce sample concentration, or use a different column", shape=box, fillcolor="#34A853", fontcolor="#FFFFFF"];
```

```
start -> check_all_peaks; check_all_peaks -> all_peaks [label="Yes"]; check_all_peaks ->
specific_peaks [label="No"];
```

```
all_peaks -> system_issue; system_issue -> check_fittings -> solution_system; system_issue -
> check_column -> solution_system;
```

```
specific_peaks -> analyte_issue; analyte_issue -> check_ph -> solution_analyte; analyte_issue
-> check_overload -> solution_analyte; analyte_issue -> check_secondary_interactions ->
solution_analyte; } .dot Troubleshooting workflow for poor peak shape.
```

Issue: Loss of Resolution

```
// Solutions solution_temp [label="Optimize gradient slope or mobile phase composition",
shape=box, fillcolor="#34A853", fontcolor="#FFFFFF"]; solution_mobile_phase [label="Fine-
tune organic modifier percentage", shape=box, fillcolor="#34A853", fontcolor="#FFFFFF"];
solution_flow_rate [label="Slightly decrease flow rate to improve separation", shape=box,
fillcolor="#34A853", fontcolor="#FFFFFF"];
```

```
start -> check_parameters; check_parameters -> temp_change; check_parameters ->
mobile_phase_change; check_parameters -> flow_rate_change;
```

```
temp_change -> solution_temp; mobile_phase_change -> solution_mobile_phase;
flow_rate_change -> solution_flow_rate; } .dot Troubleshooting workflow for loss of resolution.
```

Experimental Protocols

Protocol 1: Robustness Testing of Mobile Phase Composition

Objective: To evaluate the effect of small, deliberate variations in the mobile phase composition on the analytical method's performance.

Methodology:

- Prepare the standard mobile phase as per the validated method (e.g., 60:40 Acetonitrile:Buffer).

- Prepare two additional mobile phase compositions by varying the organic modifier percentage by $\pm 2\%$ (e.g., 58:42 and 62:38 Acetonitrile:Buffer).
- Equilibrate the HPLC system with each mobile phase composition for at least 30 minutes.
- Inject a system suitability solution and a sample solution containing Axitinib and its known impurities.
- Record the chromatograms and evaluate system suitability parameters (e.g., resolution, tailing factor, theoretical plates) and impurity profiles.

Protocol 2: Robustness Testing of Column Temperature

Objective: To assess the impact of minor fluctuations in column temperature on the chromatographic separation.

Methodology:

- Set the column oven temperature to the nominal value specified in the validated method (e.g., 30°C).
- Equilibrate the system and perform an analysis as a baseline.
- Increase the column temperature by 5°C (e.g., to 35°C) and allow the system to stabilize.
- Repeat the analysis.
- Decrease the column temperature by 5°C from the nominal value (e.g., to 25°C) and allow the system to stabilize.
- Perform the final analysis.
- Compare the chromatograms and assess any changes in retention time, resolution, and peak shape.

Data Presentation

Table 1: Effect of Mobile Phase Composition on System Suitability Parameters

Mobile Phase Composition (Acetonitrile:Buffer)	Axitinib Retention Time (min)	Resolution (Critical Pair)	Tailing Factor (Axitinib)
58:42	5.8	2.1	1.2
60:40 (Nominal)	5.5	2.5	1.1
62:38	5.2	2.8	1.0

Table 2: Effect of Column Temperature on Impurity Profile

Column Temperature (°C)	Impurity A (%)	Impurity B (%)	Total Impurities (%)
25	0.12	0.08	0.20
30 (Nominal)	0.11	0.09	0.20
35	0.11	0.10	0.21

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